

A Comparative Spectroscopic Guide to the Identification of 4-(2-Chlorobenzoyl)quinoline

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Compound of Interest

Compound Name: 4-(2-Chlorobenzoyl)quinoline

CAS No.: 1706436-14-7

Cat. No.: B1433318

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In the landscape of drug development and materials science, the unambiguous structural elucidation of novel heterocyclic compounds is paramount. Among these, quinoline derivatives hold a significant position due to their wide-ranging biological activities.^{[1][2]} This guide provides an in-depth, comparative analysis of spectroscopic techniques for the identification of a specific, synthetically important derivative: **4-(2-Chlorobenzoyl)quinoline**. Our focus will be on the interpretation of its Infrared (IR) spectrum, contextualized by comparative data from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. This document is intended for researchers and scientists who require not just data, but a foundational understanding of the analytical choices that lead to confident structural confirmation.

The Analytical Imperative: Why Spectroscopic Characterization Matters

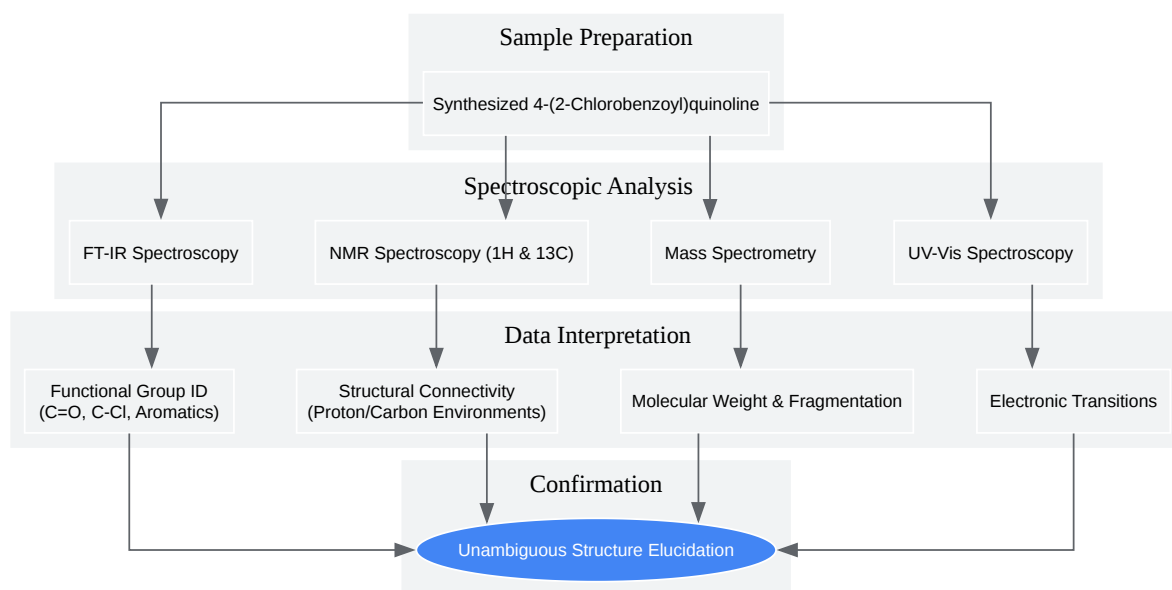
The biological and material properties of a molecule like **4-(2-Chlorobenzoyl)quinoline** are intrinsically linked to its precise three-dimensional structure. Even minor isomeric variations can lead to drastic changes in efficacy, toxicity, or functionality. Therefore, a multi-faceted spectroscopic approach is not merely a procedural step but a cornerstone of scientific integrity,

ensuring that the molecule synthesized is indeed the molecule intended. Infrared spectroscopy serves as a rapid and powerful tool for the initial confirmation of key functional groups, providing a molecular "fingerprint." However, for complete and unambiguous identification, this data must be corroborated by techniques that probe the atomic connectivity and molecular mass.

Core-Directive: Interpreting the IR Spectrum of 4-(2-Chlorobenzoyl)quinoline

The infrared spectrum of **4-(2-Chlorobenzoyl)quinoline** is a composite of the vibrational modes of its constituent parts: the quinoline ring, the chlorobenzene ring, and the linking carbonyl group. By dissecting the expected spectrum, we can pinpoint the characteristic absorptions that signify its unique structure.

Molecular Structure of 4-(2-Chlorobenzoyl)quinoline



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Sources

- 1. Design, Synthesis and Biological Screening of 2, 4- Disubstituted Quinolines [austinpublishinggroup.com]
- 2. pubs.acs.org [pubs.acs.org]
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